Application Note: Electrophysiological Characterization of Ion Channel Modulation by 2-Phenoxyethanamine Hydrochloride

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Compound of Interest	
Compound Name:	*2-Phenoxyethanamine hydrochloride*
CAS No.:	*17959-64-7*
Cat. No.:	*B095075*

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Executive Summary

2-Phenoxyethanamine hydrochloride (CAS: 2987-17-9) is a structural pharmacophore sharing significant homology with Class I anti-arrhythmics (e.g., mexiletine) and certain NMDA receptor antagonists. While often utilized as a chemical building block, its "aromatic ring–linker–amine" motif suggests intrinsic biological activity as an ion channel modulator.

This Application Note provides a rigorous, non-templated guide for the patch-clamp analysis of this compound. We focus on two primary mechanisms: State-Dependent Blockade of Voltage-Gated Sodium Channels (NaV) and Allosteric Modulation of NMDA Receptors. These protocols are designed to validate the compound's utility as a probe for pore-occlusion mechanisms or as a fragment for lead optimization in pain and neurodegeneration therapeutic programs.

Chemical Handling & Solution Preparation[1]

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Critical Causality: 2-Phenoxyethanamine is an HCl salt with a pKa of approximately 9.5. At physiological pH (7.4), >99% of the compound exists in the protonated (cationic) form. This cationic species is the active moiety for pore blocking but has poor membrane permeability compared to the uncharged base.

Stock Solution Protocol

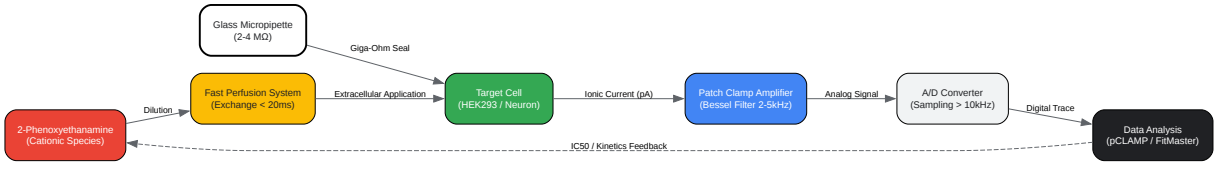
- Solvent: Dissolve 2-Phenoxyethanamine HCl in Milli-Q water to create a 100 mM stock. Avoid DMSO if possible to prevent solvent-induced artifactual modulation of channel gating, although DMSO (up to 0.1% final) is acceptable if higher concentrations are required.
- Storage: Aliquot into light-protected vials and store at -20°C.
- Working Solutions: Dilute immediately prior to perfusion.
  - Screening Concentration: 10 µM – 100 µM (Standard fragment screen).
  - IC50 Determination: 0.1 µM to 1 mM (Half-log dilutions).

Experimental Setup: Whole-Cell Voltage Clamp

The following setup ensures high-fidelity recording of fast kinetics (NaV) and ligand-gated states (NMDA).

Visualizing the Workflow

The following diagram illustrates the signal path and logical flow for the described experiments.



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Figure 1: Signal flow for whole-cell patch-clamp recording of ion channel modulation.

Protocol A: Voltage-Gated Sodium Channel (NaV) Blockade

Scientific Rationale: The structural similarity of 2-Phenoxyethanamine to local anesthetics suggests it acts as a state-dependent blocker, binding preferentially to the Open or Inactivated states of the NaV channel pore.

Solutions

Component	Composition (mM)	Purpose
Intracellular (Pipette)	CsF (135), NaCl (10), EGTA (5), HEPES (10)	Cs+ blocks K+ channels; F- improves seal stability.
Extracellular (Bath)	NaCl (140), KCl (3), CaCl2 (1), MgCl2 (1), HEPES (10), Glucose (10)	Physiological gradient; Low Ca2+ prevents saturation.

Step-by-Step Methodology

1. Tonic Block (Resting State Affinity)

- Holding Potential: -120 mV (Ensures channels are in the Closed/Resting state).
- Stimulation: Depolarize to 0 mV for 20 ms at low frequency (0.1 Hz).
- Application: Perfuse 2-Phenoxyethanamine for 2 minutes.
- Measurement: Compare peak current amplitude before and after drug.
- Expected Outcome: Minimal inhibition is expected if the drug requires channel opening to access the binding site (hydrophilic pathway).

2. Use-Dependent Block (Phasic Block)

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- Logic: This protocol tests if the drug accumulates in the pore during rapid firing, a hallmark of therapeutic NaV blockers.
- Protocol:
  - Hold at -120 mV.
  - Apply a pulse train: 20 pulses to 0 mV (20 ms duration) at 10 Hz or 20 Hz.
  - Record the decay in peak current amplitude across the train.
- Analysis: Normalize the peak current of the n-th pulse (

) to the first pulse (

). A steeper decay in the presence of the drug indicates open-channel block.

3. Voltage-Dependence of Inactivation (Steady-State)

- Protocol:
  - Pre-pulse: Steps from -120 mV to -10 mV (500 ms duration) in 10 mV increments.
  - Test Pulse: Step to 0 mV (20 ms).
- Analysis: Plot normalized current (

) vs. Pre-pulse Voltage. Fit with a Boltzmann function.
- Significance: A leftward shift (hyperpolarizing shift) in the

  indicates the drug binds to and stabilizes the Inactivated State.

Protocol B: NMDA Receptor Modulation

Scientific Rationale: Phenoxy-alkyl derivatives often act as GluN2B-selective negative allosteric modulators (NAMs) (e.g., ifenprodil). This protocol screens for non-competitive inhibition.

Solutions

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- Bath Solution: Mg2+-free aCSF (to prevent Voltage-dependent Mg2+ block). Added Glycine (10 µM) and Glutamate (100 µM) are required for activation.

Step-by-Step Methodology

- Configuration: Whole-cell voltage clamp at -60 mV.
- Control Response: Apply Glutamate (100 µM) + Glycine (10 µM) for 5 seconds via rapid perfusion. Wash for 20 seconds.
- Drug Application: Pre-incubate with 2-Phenoxyethanamine for 30 seconds, then co-apply with Glutamate/Glycine.
- Analysis: Calculate % Inhibition of the steady-state current.
- Mechanism Check: If inhibition is observed, perform a Concentration-Response Curve to determine IC50.

Data Analysis & Interpretation

Quantitative Metrics

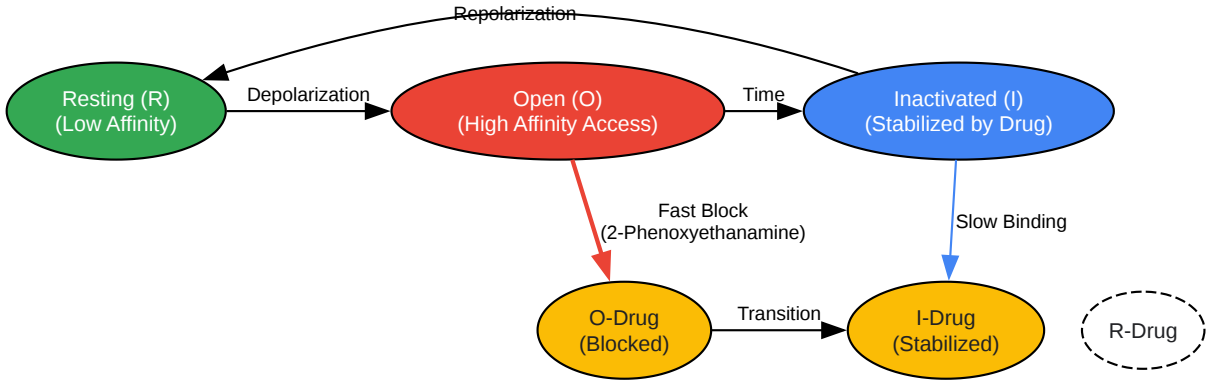
Summarize your findings using the following structure:

Parameter	Formula / Method	Interpretation
Tonic Block (%)		Affinity for Resting State.
Phasic Block (%)		Affinity for Open/Inactivated States (Use-Dependence).
Shift		Negative shift = Inactivated State Stabilizer.
Hill Coefficient ( )	Fit to	implies 1:1 binding stoichiometry.

Mechanistic Diagram (Modulated Receptor Hypothesis)

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The following diagram depicts the theoretical interaction of 2-Phenoxyethanamine with the NaV channel states.



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Figure 2: Modulated Receptor Model illustrating state-dependent binding. 2-Phenoxyethanamine is predicted to bind preferentially to Open (O) or Inactivated (I) states.

Troubleshooting & Quality Control

- Run-down: NaV currents often "run down" (decrease) over time due to dialysis of intracellular factors.
  - Solution: Wait 5 minutes after break-in for stabilization. Include ATP/GTP in the pipette solution.
- Series Resistance (

) Error: Large NaV currents (>2 nA) cause significant voltage errors.
  - Solution: Compensate

    by >70%. If currents exceed 5 nA, use a lower sodium extracellular solution (e.g., 50 mM Na+, balanced with Choline or NMDG).
- pH Drift: 2-Phenoxyethanamine HCl is acidic in high concentrations.

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- Solution: Always check pH of the final perfusion solution and readjust to 7.4 using NaOH.

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Sources

- 1. Recent Developments Regarding Voltage-Gated Sodium Channel Blockers for the Treatment of Inherited and Acquired Neuropathic Pain Syndromes - PMC [pmc.ncbi.nlm.nih.gov]
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